

Stability and storage conditions for ethyl 5-chloropyrazine-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-chloropyrazine-2-carboxylate

Cat. No.: B1297790

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An In-depth Technical Guide to the Stability and Storage of **Ethyl 5-Chloropyrazine-2-carboxylate**

Introduction

Ethyl 5-chloropyrazine-2-carboxylate is a key heterocyclic building block in modern medicinal chemistry and drug development. Its pyrazine core, substituted with both an electron-withdrawing chlorine atom and an ethyl carboxylate group, makes it a versatile intermediate for the synthesis of a wide range of biologically active molecules. The inherent reactivity of these functional groups, however, necessitates a thorough understanding of the compound's stability to ensure its quality, purity, and integrity from storage through to its application in complex synthetic pathways.

This technical guide provides a comprehensive overview of the stability and optimal storage conditions for **ethyl 5-chloropyrazine-2-carboxylate**. It is designed for researchers, scientists, and drug development professionals who handle this reagent. By elucidating the chemical principles that govern its stability and outlining potential degradation pathways, this document aims to provide the necessary insights for maintaining the fidelity of this critical synthetic intermediate. We will delve into the mechanistic underpinnings of its hydrolytic, photolytic, and thermal sensitivities, and provide actionable protocols for storage, handling, and stability assessment.

Chemical and Physical Properties of Ethyl 5-Chloropyrazine-2-carboxylate

A foundational understanding of the physicochemical properties of **ethyl 5-chloropyrazine-2-carboxylate** is essential for predicting its behavior and stability. These properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₇ H ₇ ClN ₂ O ₂	--INVALID-LINK--[1]
Molecular Weight	186.60 g/mol	--INVALID-LINK--[1]
Appearance	Off-white to light brown solid	General supplier information
Melting Point	Not consistently reported; related methyl ester melts at 89-90°C	--INVALID-LINK--[2]
Boiling Point	Predicted: ~243 °C	--INVALID-LINK--[1]
Solubility	Soluble in many organic solvents (e.g., methanol, ethanol, dichloromethane, ethyl acetate)	General laboratory experience

The presence of the electron-deficient pyrazine ring, further activated by the chlorine atom, makes the molecule susceptible to nucleophilic attack. The ethyl ester functionality is also a primary site for potential hydrolysis.

Recommended Storage and Handling Protocols

To preserve the integrity of **ethyl 5-chloropyrazine-2-carboxylate**, adherence to appropriate storage and handling procedures is critical. The following recommendations are based on the compound's known chemical sensitivities.

Optimal Storage Conditions:

- Temperature: Room temperature is generally acceptable for short to medium-term storage. [2] For long-term storage, refrigeration (2-8 °C) is recommended to minimize the rate of any potential degradation reactions.
- Atmosphere: The compound should be stored under an inert atmosphere (e.g., argon or nitrogen) to protect it from moisture and atmospheric oxygen.[2]
- Container: Use a tightly sealed, opaque container to protect the compound from light and moisture. Amber glass vials with tight-fitting caps are ideal.
- Environment: Store in a dry, well-ventilated area away from incompatible materials such as strong acids, bases, and oxidizing agents.

Handling Procedures:

- Handle the compound in a well-ventilated area, preferably in a fume hood.
- Avoid contact with skin and eyes by using appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[1]
- Minimize exposure to ambient light and humidity. When not in use, ensure the container is securely sealed.
- Use dry, clean spatulas and glassware to prevent contamination.

Potential Degradation Pathways

The stability of **ethyl 5-chloropyrazine-2-carboxylate** is primarily influenced by its susceptibility to hydrolysis, photolysis, and thermal decomposition. Understanding these degradation pathways is crucial for predicting and mitigating potential stability issues.

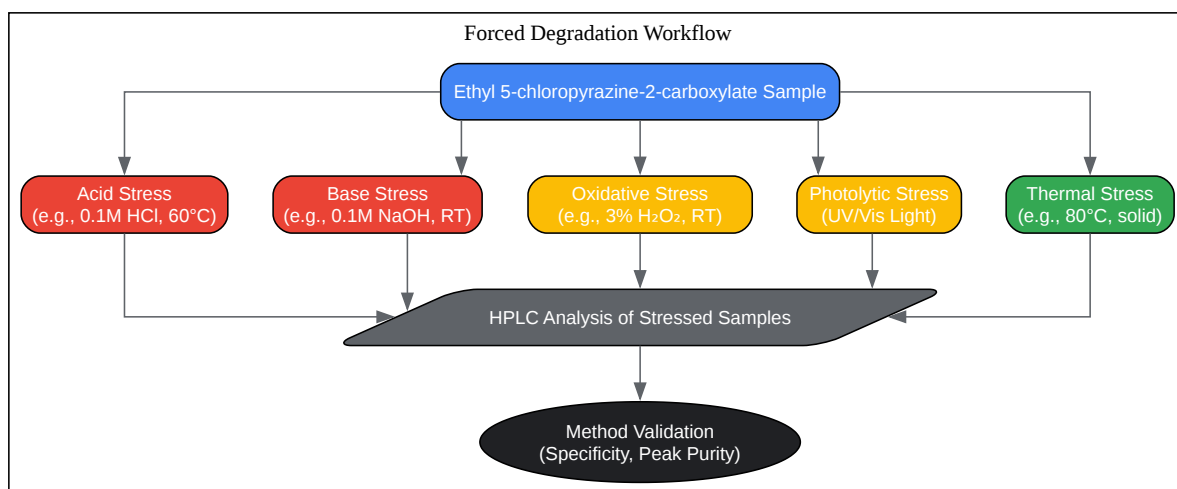
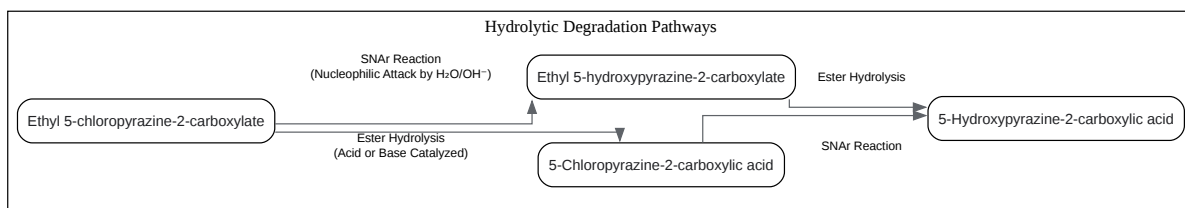
Hydrolytic Degradation

Hydrolysis is a significant degradation pathway for this molecule, with two primary sites of reactivity: the ethyl ester and the carbon-chlorine bond.

- Ester Hydrolysis: The ethyl ester group can be hydrolyzed to the corresponding carboxylic acid, 5-chloropyrazine-2-carboxylic acid, under both acidic and basic conditions. This is a

common reaction for esters and is often the most significant hydrolytic degradation pathway. The rate of hydrolysis is pH-dependent, typically being faster under basic conditions. A study on the hydrolysis of the analogous **methyl 5-chloropyrazine-2-carboxylate** highlights the feasibility of this transformation.^{[3][4]}

- **Nucleophilic Aromatic Substitution (S_NAr) of the Chlorine:** The chlorine atom on the electron-deficient pyrazine ring is activated towards nucleophilic aromatic substitution. In the presence of water or hydroxide ions, the chlorine can be displaced to form ethyl 5-hydroxypyrazine-2-carboxylate. This reaction is generally slower than ester hydrolysis but can be significant under certain conditions, particularly at elevated temperatures or extremes of pH. It has been reported that hydrolysis of **methyl 5-chloropyrazine-2-carboxylate** with sodium hydroxide can yield 5-hydroxypyrazine-2-carboxylic acid, indicating both ester hydrolysis and chlorine displacement can occur.^[4]



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